

Commercial Availability & Technical Guide: 3-Chloro-2-hydroxybenzene-1-sulfonyl fluoride

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Compound of Interest

Compound Name: 3-Chloro-2-hydroxybenzene-1-sulfonyl fluoride

Cat. No.: B15255171

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Part 1: Executive Summary & Market Status

Current Commercial Status: **3-Chloro-2-hydroxybenzene-1-sulfonyl fluoride** is not currently available as a standard off-the-shelf catalog item from major global distributors (e.g., Sigma-Aldrich, Enamine, Combi-Blocks). It is classified as a non-stock / custom synthesis reagent.

Sourcing Strategy: Researchers requiring this specific scaffold have two primary options:

- Custom Synthesis (CRO): Contract a synthesis provider using the protocols detailed in Part 3.
- In-House Preparation (Recommended): The compound can be synthesized in two steps from the commercially available precursor 2-amino-6-chlorophenol (CAS 38191-33-2) with high regiochemical fidelity.

Key Technical Identity:

- Chemical Name: **3-Chloro-2-hydroxybenzene-1-sulfonyl fluoride**

- Molecular Formula: $C_6H_4ClFO_3S$
- Molecular Weight: 210.61 g/mol
- Core Function: Bifunctional SuFEx (Sulfur-Fluoride Exchange) hub; Covalent warhead for proximal nucleophiles (Tyr/Lys).

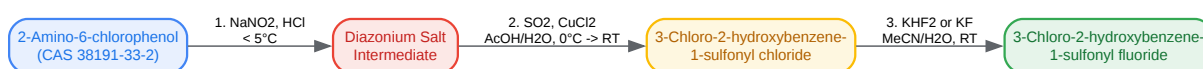
Part 2: Technical Synthesis Guide

Retrosynthetic Analysis & Route Selection

Direct chlorosulfonation of 2-chlorophenol is not recommended for this specific isomer. The hydroxyl group directs electrophilic substitution to the para position (C5) or ortho position (C6). Obtaining the sulfonyl group at C1 (between the OH and Cl, or adjacent to OH in the 1,2,3-pattern) via direct sulfonation is sterically disfavored and yields mixtures.

Selected Route: The Meerwein Sulfonation Strategy To guarantee the 1,2,3-substitution pattern (1-SO₂F, 2-OH, 3-Cl), we utilize the diazotization of 2-amino-6-chlorophenol. This method replaces the amino group directly with a sulfonyl chloride moiety, ensuring absolute regiocontrol.

Synthesis Workflow Diagram



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Figure 1: Regioselective synthesis pathway via Meerwein sulfonation.

Detailed Experimental Protocol

Step 1: Synthesis of 3-Chloro-2-hydroxybenzenesulfonyl chloride

- Precursor: 2-Amino-6-chlorophenol (Commercially available).^[1]

- Reagents: Sodium Nitrite (NaNO_2), Hydrochloric Acid (HCl), Sulfur Dioxide (SO_2), Copper(II) Chloride (CuCl_2).
- Solvent: Glacial Acetic Acid / Water.

Protocol:

- Diazotization: Dissolve 2-amino-6-chlorophenol (10 mmol) in a mixture of concentrated HCl (5 mL) and glacial acetic acid (10 mL). Cool to 0°C in an ice-salt bath. Dropwise add a solution of NaNO_2 (11 mmol) in water (2 mL), maintaining the temperature below 5°C . Stir for 30 minutes to ensure complete formation of the diazonium salt.
- Sulfonylation: In a separate vessel, saturate glacial acetic acid (20 mL) with SO_2 gas (bubbled) until the solution is yellow-green. Add CuCl_2 (2.5 mmol) as a catalyst.
- Coupling: Slowly pour the cold diazonium solution into the $\text{SO}_2/\text{CuCl}_2$ mixture with vigorous stirring. The mixture will foam as N_2 gas is released.
- Workup: Once gas evolution ceases (approx. 1-2 hours), pour the mixture into ice water (100 mL). The sulfonyl chloride will precipitate as a solid or oil. Extract with dichloromethane (DCM), wash with brine, dry over MgSO_4 , and concentrate.
 - Checkpoint: Verify intermediate by TLC or LC-MS (expect mass corresponding to $\text{R-SO}_2\text{Cl}$; note that SO_2Cl hydrolyzes on LC-MS to sulfonic acid).

Step 2: Conversion to Sulfonyl Fluoride (Fluoride Exchange)

- Reagents: Potassium Bifluoride (KHF_2) or Potassium Fluoride (KF).
- Solvent: Acetonitrile (MeCN) / Water (1:1 v/v).

Protocol:

- Dissolve the crude sulfonyl chloride (from Step 1) in MeCN (20 mL).
- Add a saturated aqueous solution of KHF_2 (2.0 equiv).

- Note: KHF_2 is preferred over KF for faster kinetics and tolerance of acidic byproducts, but KF is acceptable.
- Stir the biphasic mixture vigorously at room temperature for 2–4 hours.
- Workup: Dilute with water and extract with Ethyl Acetate (EtOAc). Wash the organic layer with water and brine. Dry over Na_2SO_4 and concentrate.
- Purification: Purify via flash column chromatography (Hexanes/ EtOAc gradient). Sulfonyl fluorides are typically stable on silica.

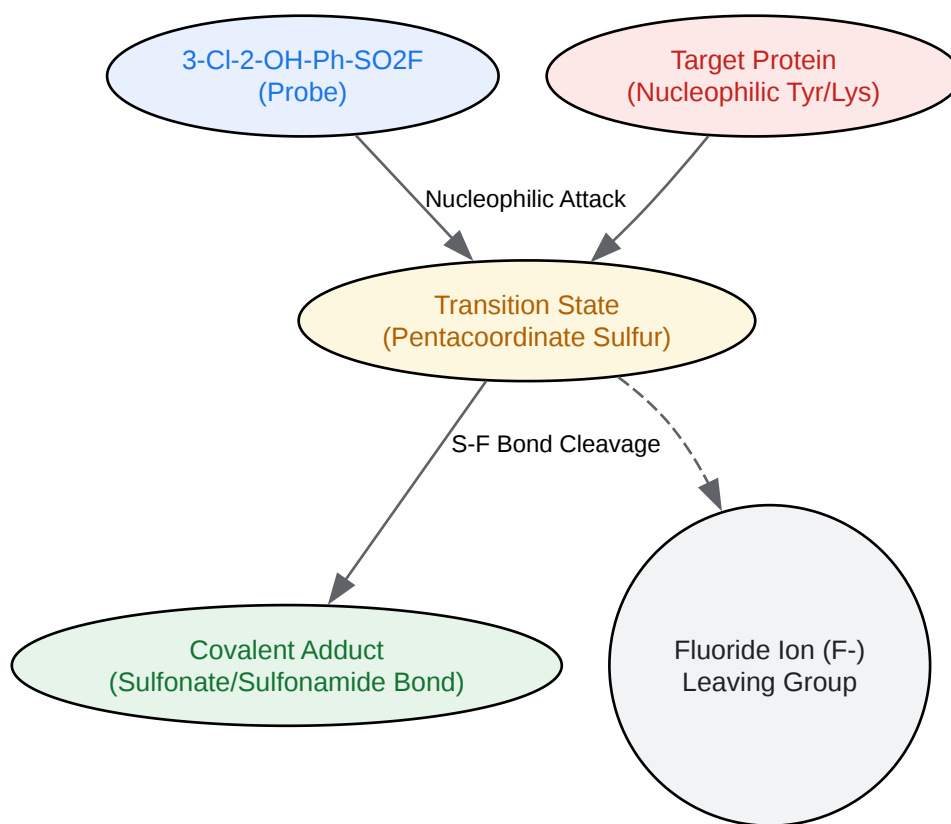
Part 3: Applications & Mechanism (SuFEx)

This molecule is a bifunctional SuFEx probe. It contains:

- Phenolic $-\text{OH}$: A nucleophile capable of reacting with electrophiles or serving as a site for further functionalization (e.g., to attach a fluorophore or drug pharmacophore).
- Sulfonyl Fluoride ($-\text{SO}_2\text{F}$): An electrophilic warhead that is stable in aqueous biological buffers but reacts specifically with Tyr, Lys, Ser, or His residues in proteins, often accelerated by the local environment (e.g., basic residues or hydrogen bonding).

SuFEx Activation Mechanism

The proximity of the hydroxyl group (position 2) to the sulfonyl fluoride (position 1) can influence reactivity via hydrogen bonding or electronic effects.



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Figure 2: Mechanism of SuFEx-mediated protein labeling.

Part 4: Safety & Handling

Hazard Category	Description	Mitigation
Corrosivity	Chlorosulfonic acid and Sulfonyl Chlorides are corrosive and cause severe skin burns.	Wear acid-resistant gloves, face shield, and work in a fume hood.
Fluoride Toxicity	KHF ₂ and HF byproducts are toxic and can penetrate skin (hypocalcemia risk).	Avoid glass when handling aqueous HF/KHF ₂ if possible (use plastic). Keep Calcium Gluconate gel nearby.
Pressure	Diazotization releases N ₂ gas; Chlorosulfonation releases HCl gas.	Ensure adequate venting; do not seal reaction vessels tightly during gas evolution.

References

- Diazotization & Meerwein Sulfonation
 - Methodology: "m-Trifluoromethylbenzenesulfonyl Chloride." Organic Syntheses, Coll. Vol. 5, p.1070 (1973); Vol. 40, p.105 (1960). [Link](#)
 - Application: Confirms the conversion of anilines to sulfonyl chlorides via diazonium salts using SO₂/CuCl₂.
- Fluoride Exchange (Cl -> F)
 - Methodology: Bare, G. A. L. "Synthesis of Sulfonyl Fluorides Using Direct Chloride/Fluoride Exchange in Potassium Fluoride and Water/Acetone." J. Org. Chem. 2023, 88, 4761–4764. [Link](#)
 - Insight: Validates the use of KF/Water/Acetone for mild conversion of sulfonyl chlorides to fluorides.
- Precursor Availability (2-Amino-6-chlorophenol)
 - Source: Sigma-Aldrich Catalog (Product TMT00393).[2] [Link](#)
 - Verification: Confirms commercial availability of the starting material required for the proposed synthesis route.[3]
- SuFEx Chemistry Context
 - Review: "Sulfur(VI) Fluoride Exchange (SuFEx): Another Good Reaction for Click Chemistry." [4] Angew. Chem. Int. Ed. 2014, 53, 9430. [Link](#)
 - Relevance: Establishes the utility of aryl sulfonyl fluorides in chemical biology.

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